

Comprehensive Guide to Personal Protective Equipment for Handling 11alpha-Acetoxyprogesterone

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Compound of Interest

Compound Name: 11alpha-Acetoxyprogesterone

CAS No.: 2268-98-6

Cat. No.: B1580999

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **11alpha-Acetoxyprogesterone**. The protocols outlined below are designed to ensure personnel safety, maintain experimental integrity, and comply with regulatory standards. The causality behind each procedural choice is explained to foster a deep understanding of the necessary safety measures.

Hazard Classification and Risk Assessment

11alpha-Acetoxyprogesterone is a synthetic progestin, a derivative of the natural hormone progesterone. The National Institute for Occupational Safety and Health (NIOSH) classifies progesterone as a hazardous drug due to its potential for developmental and reproductive toxicity.[1] As a derivative, **11alpha-Acetoxyprogesterone** should be handled with the same precautions. The primary routes of occupational exposure are inhalation of the powdered form, dermal contact, and accidental ingestion. Chronic exposure to potent hormonal compounds can lead to adverse health effects. Therefore, a comprehensive personal protective equipment (PPE) strategy is not merely a recommendation but a critical component of laboratory safety.

Engineering and Administrative Controls: The First Line of Defense

Before detailing PPE, it is crucial to emphasize that PPE is the last line of defense. Engineering and administrative controls are paramount in minimizing exposure.

- **Engineering Controls:** Whenever possible, **11alpha-Acetoxyprogesterone** powder should be handled in a ventilated enclosure, such as a chemical fume hood or a powder containment hood.^[2] This minimizes the risk of inhaling airborne particles.
- **Administrative Controls:** Access to areas where **11alpha-Acetoxyprogesterone** is handled should be restricted. All personnel must receive training on the hazards of this compound and the proper use of PPE. A written Chemical Hygiene Plan, as required by OSHA's Laboratory Standard (29 CFR 1910.1450), must be in place and readily accessible.^{[3][4][5]}

Personal Protective Equipment (PPE): A Detailed Protocol

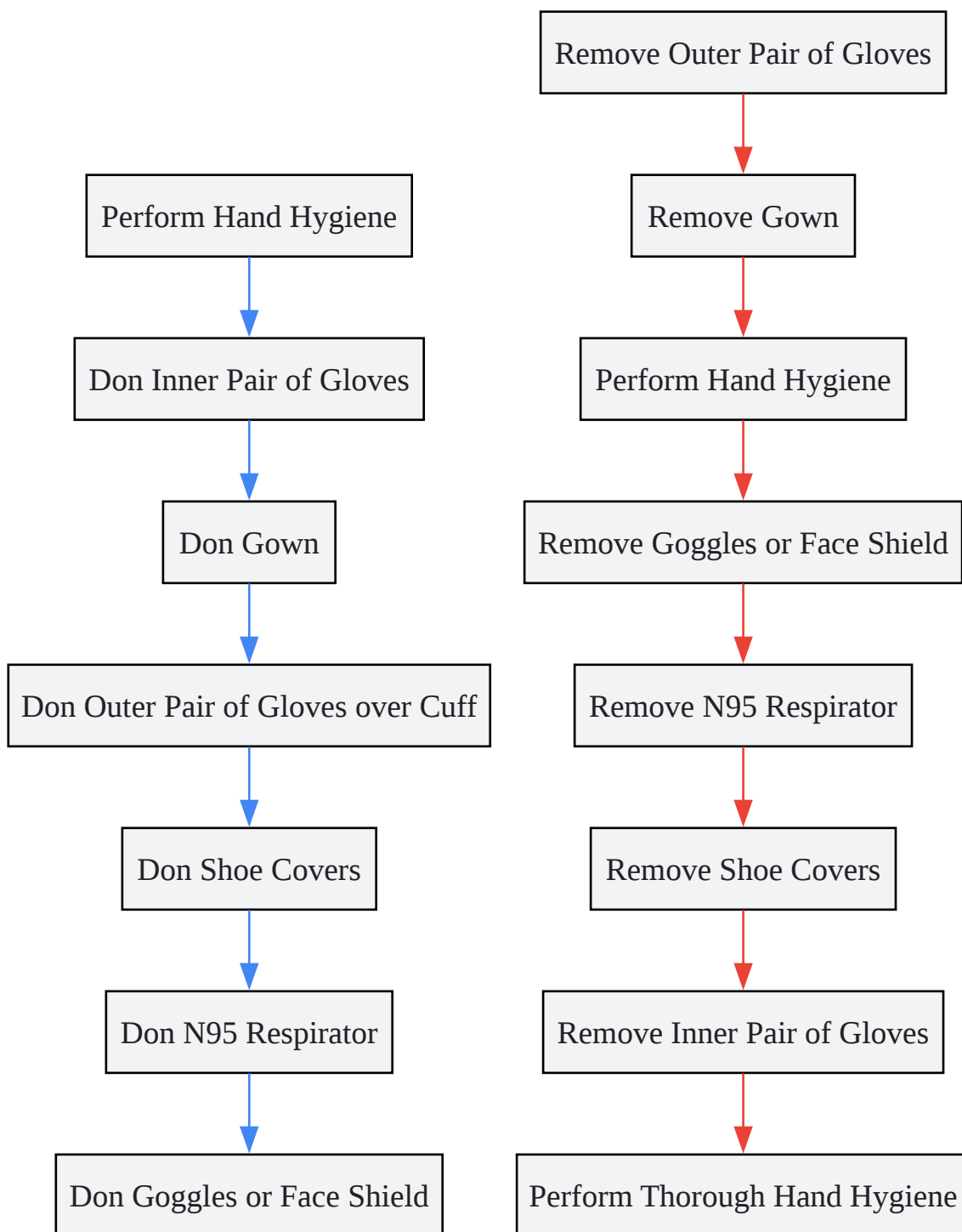
The following PPE is mandatory when handling **11alpha-Acetoxyprogesterone** in powder or solution form. These recommendations are based on the guidelines for handling hazardous drugs, such as those outlined in USP Chapter <800>.

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves (meeting ASTM D6978 standard)	Progesterone and its derivatives can be absorbed through the skin. Chemotherapy-rated gloves are tested for resistance to permeation by hazardous drugs.[3][6][7][8] Double-gloving provides an additional layer of protection against tears and contamination during doffing.
Gown	Disposable, polyethylene-coated gown with long sleeves and closed cuffs	A disposable, fluid-resistant gown protects the wearer's clothing and skin from contamination. The back-closure design offers better protection than a standard lab coat.[1]
Eye Protection	Goggles or a face shield	Protects the eyes and face from splashes of solutions or accidental aerosolization of the powder. Standard safety glasses with side shields are insufficient.[1]
Respiratory Protection	NIOSH-approved N95 respirator or higher	Prevents the inhalation of airborne powder particles. A surgical mask is not a substitute for a respirator. Fit-testing of the respirator is required to ensure a proper seal.[1]
Shoe Covers	Two pairs of disposable shoe covers	Prevents the tracking of contaminants out of the designated handling area. The

outer pair is removed upon exiting the immediate work area.^[1]

Step-by-Step Donning and Doffing Procedures

Proper donning and doffing of PPE are critical to prevent cross-contamination.



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Sources

- [1. Federal Register :: Hazardous Drugs: NIOSH List of Hazardous Drugs in Healthcare Settings, 2024 and Final Reevaluation Determinations for Liraglutide and Pertuzumab \[federalregister.gov\]](#)
- [2. ehs.wisc.edu \[ehs.wisc.edu\]](#)
- [3. medickingfa.com \[medickingfa.com\]](#)
- [4. malsparo.com \[malsparo.com\]](#)
- [5. cdc.gov \[cdc.gov\]](#)
- [6. gloves.com \[gloves.com\]](#)
- [7. s2s-global.com \[s2s-global.com\]](#)
- [8. SW Sustainability Solutions – SW Innovative Hand Protection Products. Single Use Gloves. Cut Protection Gloves. Chemical Protection Gloves. \[swssglobal.com\]](#)
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